

Ethyl 4-aminocyclohexanecarboxylate: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name:	<i>Ethyl 4-aminocyclohexanecarboxylate</i>
Cat. No.:	B162165

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This technical guide provides an in-depth analysis of the melting point and appearance of **ethyl 4-aminocyclohexanecarboxylate**, a key intermediate in pharmaceutical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on the distinct properties of its isomers and hydrochloride salt.

Physicochemical Data Summary

Ethyl 4-aminocyclohexanecarboxylate exists as cis and trans isomers, each possessing distinct physical properties. The hydrochloride salt of the trans isomer is a common commercial form. The available data for these forms are summarized below.

Table 1.1: Appearance of Ethyl 4-aminocyclohexanecarboxylate Forms

Compound	Form	Appearance
Ethyl 4-aminocyclohexanecarboxylate	trans isomer	Light yellow to yellow liquid ^[1]
Ethyl 4-aminocyclohexanecarboxylate Hydrochloride	trans isomer salt	White crystalline powder or crystal ^[2]
Ethyl 4-aminocyclohexanecarboxylate	cis isomer	No data available ^[3]
Ethyl 4-aminocyclohexanecarboxylate	Mixture of isomers	Not specified

Table 1.2: Melting and Boiling Points of Ethyl 4-aminocyclohexanecarboxylate Forms

Compound	Form	Melting Point (°C)	Boiling Point (°C)	Notes
Ethyl 4-aminocyclohexanecarboxylate	Mixture of isomers	~37.88	~235.3	Predicted values[4]
Ethyl 4-aminocyclohexanecarboxylate	trans isomer salt	150 - 155[2]	Not applicable	---
Hydrochloride				
Ethyl 4-aminocyclohexanecarboxylate	cis isomer	No data available[3]	No data available[3]	Recommended storage at 2-8°C may suggest a low melting point or liquid state at room temperature.
Ethyl 4-aminocyclohexanecarboxylate	trans isomer	Not applicable	Not specified	Described as a liquid at room temperature.

Experimental Protocols

The following sections detail standardized methodologies for determining the appearance and melting point of a chemical substance like **ethyl 4-aminocyclohexanecarboxylate**.

Determination of Physical Appearance

This protocol outlines the procedure for the visual inspection and characterization of a chemical sample.

Objective: To qualitatively describe the physical state, color, and form of the substance at ambient temperature.

Materials:

- Spatula
- Clean, dry watch glass or white ceramic tile
- Adequate lighting source
- Magnifying glass (optional)
- Fume hood (if substance is volatile or hazardous)

Procedure:

- Sample Preparation: Place a small, representative amount of the substance onto a clean, dry watch glass or white tile using a spatula.
- Lighting: Ensure the sample is well-illuminated, using a neutral, white light source to avoid color distortion.
- Visual Examination:
 - Physical State: Observe whether the substance is a solid, liquid, or gas at room temperature.
 - Color: Record the color of the substance against the white background. Note any variations or lack of color (i.e., colorless or white).
 - Form (for solids): If the substance is a solid, describe its form. Note if it is crystalline (describe crystal shape if possible), a powder (fine or coarse), amorphous, or waxy. A magnifying glass can aid in this observation.
- Documentation: Record all observations in a laboratory notebook. Photographic documentation is recommended for a complete record.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range of a solid substance using a melting point apparatus.

Objective: To determine the temperature range over which the solid phase of a substance transitions to the liquid phase.

Materials:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp)
- Capillary tubes (one end sealed)
- Mortar and pestle
- Spatula
- The solid substance to be analyzed

Procedure:

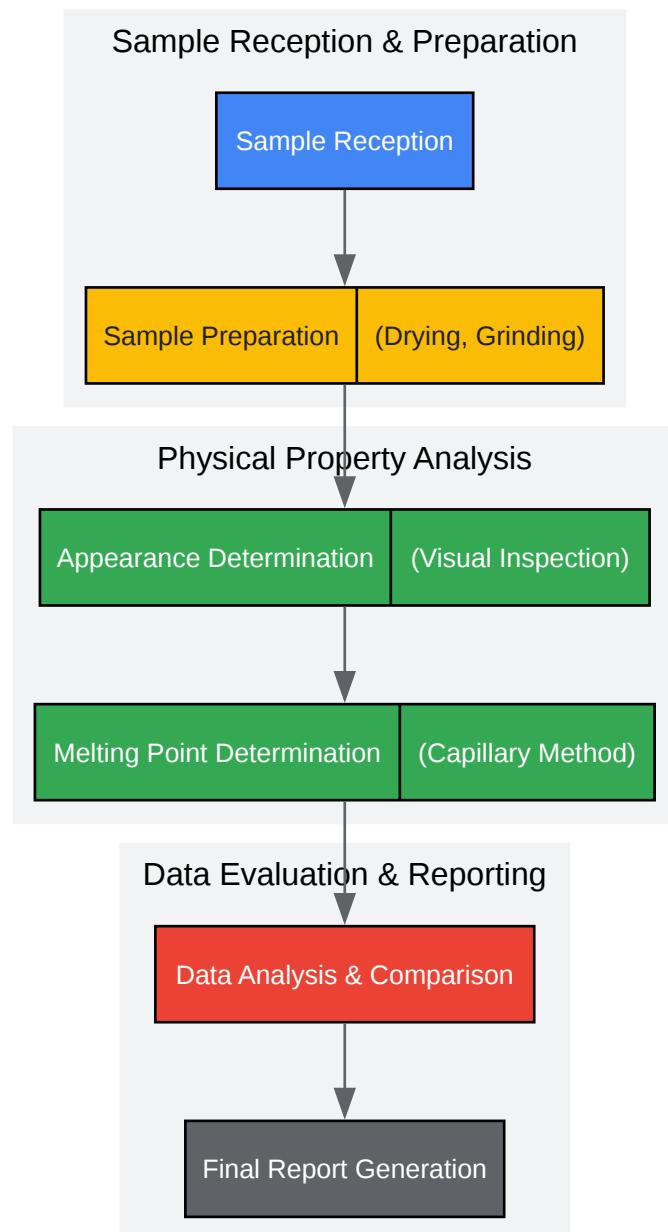
- **Sample Preparation:**
 - Ensure the sample is completely dry, as moisture can depress the melting point.
 - If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle.
 - Tap the open end of a capillary tube into the powdered sample to collect a small amount.
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.
- **Apparatus Setup:**
 - Turn on the melting point apparatus.
 - If the approximate melting point is known, set the starting temperature to about 15-20°C below the expected melting point.
 - Set a slow ramp rate, typically 1-2°C per minute, to ensure thermal equilibrium and an accurate reading.

- Measurement:
 - Insert the capillary tube into the sample holder of the apparatus.
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue heating and record the temperature at which the last solid crystal melts (the completion of melting).
- Reporting: The melting point is reported as a range from the onset to the completion of melting. For a pure substance, this range is typically narrow (0.5-2°C).

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a standard workflow for the initial physical characterization of a new chemical sample, such as a specific isomer of **ethyl 4-aminocyclohexanecarboxylate**.

Workflow for Physicochemical Characterization

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Caption: Workflow for Physicochemical Characterization.

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